

# Propyl Isovalerate: Chemical Identity and Properties

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## Compound of Interest

Compound Name: *Propyl isovalerate*

Cat. No.: *B1210305*

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**Propyl isovalerate**, a significant compound in flavor and fragrance industries, possesses a unique chemical profile. This guide provides an in-depth look at its nomenclature and key identifiers.

The standard International Union of Pure and Applied Chemistry (IUPAC) name for **propyl isovalerate** is propyl 3-methylbutanoate.<sup>[1][2][3][4][5]</sup> This systematic name accurately describes its molecular structure as the propyl ester of 3-methylbutanoic acid. It is also commonly referred to by other synonyms such as propyl isopentanoate, propyl 3-methylbutyrate, and isovaleric acid, propyl ester.<sup>[1][3][4]</sup>

## Key Identification Numbers

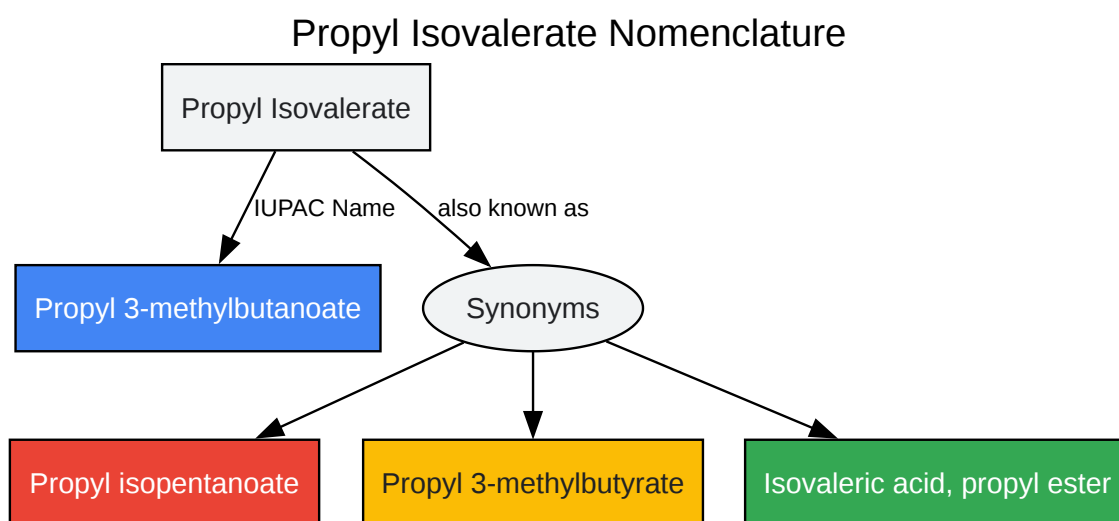
For precise identification in research, manufacturing, and regulatory contexts, a set of unique numerical identifiers is assigned to **propyl isovalerate**. The most critical of these is the Chemical Abstracts Service (CAS) number.

Identifier	Value
CAS Number	557-00-6 <sup>[1][6][7][8]</sup>
EC Number	209-148-2 <sup>[1][6]</sup>
FEMA Number	2960 <sup>[1][7][8]</sup>

These identifiers ensure unambiguous recognition of the compound in databases, publications, and safety data sheets, facilitating clear communication and information exchange among scientists and professionals in the field.

## Logical Relationship of Nomenclature

The relationship between the common name, its synonyms, and the systematic IUPAC name is based on the underlying chemical structure. The DOT script below illustrates this hierarchical and synonymous relationship.



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Nomenclature hierarchy for **Propyl Isovalerate**.

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## References

- 1. Propyl isovalerate | C<sub>8</sub>H<sub>16</sub>O<sub>2</sub> | CID 11176 - PubChem [pubchem.ncbi.nlm.nih.gov]

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- 7. propyl isovalerate, 557-00-6 [thegoodscentcompany.com]
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